

Molecular Weight of Fmoc-Leu-OH-15N: A Technical Overview

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Compound of Interest

Compound Name: Fmoc-Leu-OH-15N

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The calculated molecular weight of N-(9-Fluorenylmethoxycarbonyl)-L-leucine-15N (**Fmoc-Leu-OH-15N**) is 354.41 g/mol. This value is derived from its chemical formula by incorporating the specific mass of the stable heavy isotope of nitrogen, ^{15}N .

This guide provides a detailed breakdown of the molecular composition and the calculation process for determining the molecular weight of this isotopically labeled amino acid, a compound frequently utilized in peptide synthesis and proteomics research.

Chemical Structure and Formula

Fmoc-Leu-OH-15N is a derivative of the amino acid Leucine, where the alpha-amino group is protected by a Fluorenylmethoxycarbonyl (Fmoc) group. The key feature of this molecule is the substitution of the naturally abundant ^{14}N nitrogen atom with the heavier, stable isotope ^{15}N .

- Standard Fmoc-Leu-OH: The chemical formula is $\text{C}_{21}\text{H}_{23}\text{NO}_4$.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Isotopically Labeled **Fmoc-Leu-OH-15N**: The incorporation of the ^{15}N isotope results in the formula $\text{C}_{21}\text{H}_{23}^{15}\text{NO}_4$.

The molecular weight of the unlabeled Fmoc-Leu-OH is 353.41 g/mol. [\[3\]](#)[\[4\]](#) The increase in mass is due to the presence of the heavier nitrogen isotope.

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation relies on the precise atomic masses of the constituent elements, with special attention to the isotopic mass of ^{15}N .

For this calculation, the following atomic weights are used.

Element	Symbol	Atomic Weight (g/mol)	Source
Carbon	C	12.011	Standard Value
Hydrogen	H	1.008	Standard Value
Oxygen	O	15.999	Standard Value
Nitrogen-15	^{15}N	15.000109	[5][6][7]

The molecular weight is calculated based on the chemical formula $\text{C}_{21}\text{H}_{23}^{15}\text{NO}_4$.

Element	Count	Atomic Weight (g/mol)	Total Mass (g/mol)
Carbon (C)	21	12.011	252.231
Hydrogen (H)	23	1.008	23.184
Nitrogen-15 (^{15}N)	1	15.0001	15.0001
Oxygen (O)	4	15.999	63.996
Total Molecular Weight	354.4111		

After rounding to two decimal places, the final molecular weight is 354.41 g/mol .

Note on Experimental Protocols and Visualizations

The determination of a molecular weight is a computational process based on a known chemical formula and standard atomic masses. As such, it does not involve experimental procedures or signaling pathways. Therefore, the requested experimental protocols and

Graphviz diagrams are not applicable to this specific topic. The data is best represented in the tabular formats provided above for clarity and precision.

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References

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